

Essential Safety and Logistical Information for Handling 1-Methyl-nicotinamide Methosulphate

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Compound of Interest

Compound Name:	1-Methyl-nicotinamide Methosulphate
Cat. No.:	B562193

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Disclaimer: No specific Safety Data Sheet (SDS) for **1-Methyl-nicotinamide Methosulphate** was located. The following guidance is based on the available safety information for the closely related compound N-Methylnicotinamide and general principles of laboratory safety for handling chemical salts. It is crucial to conduct a risk assessment for your specific laboratory conditions and consult with your institution's safety officer.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **1-Methyl-nicotinamide Methosulphate**. The following procedural steps and operational plans are designed to ensure safe handling and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

Based on the data for N-Methylnicotinamide, the primary hazards are skin and eye irritation.[\[1\]](#) [\[2\]](#) Therefore, a comprehensive PPE strategy is required to minimize exposure.

Operational Plan: Personal Protective Equipment (PPE) Protocol

- Eye and Face Protection:
 - Wear safety glasses with side shields as a minimum.

- If there is a risk of splashing or generating dust, a face shield should be worn in addition to safety glasses.
- Skin Protection:
 - Gloves: Wear protective gloves.[\[1\]](#) Nitrile gloves are a common and effective choice for handling many chemical powders. Always inspect gloves for tears or punctures before use.
 - Lab Coat: A standard laboratory coat should be worn to protect street clothing and skin from contamination.
 - Protective Clothing: For larger quantities or when there is a significant risk of dust generation, consider additional protective clothing, such as an apron or coveralls.[\[1\]](#)
 - Footwear: Wear closed-toe shoes. Protective boots may be necessary in situations with a higher risk of spills.[\[1\]](#)
- Respiratory Protection:
 - Work in a well-ventilated area.[\[1\]](#)
 - If handling the powder is likely to generate dust, use a local exhaust ventilation system (fume hood).[\[1\]](#)
 - In cases where ventilation is inadequate and dust is generated, a dust respirator is recommended. Follow all local and national regulations for respirator use.

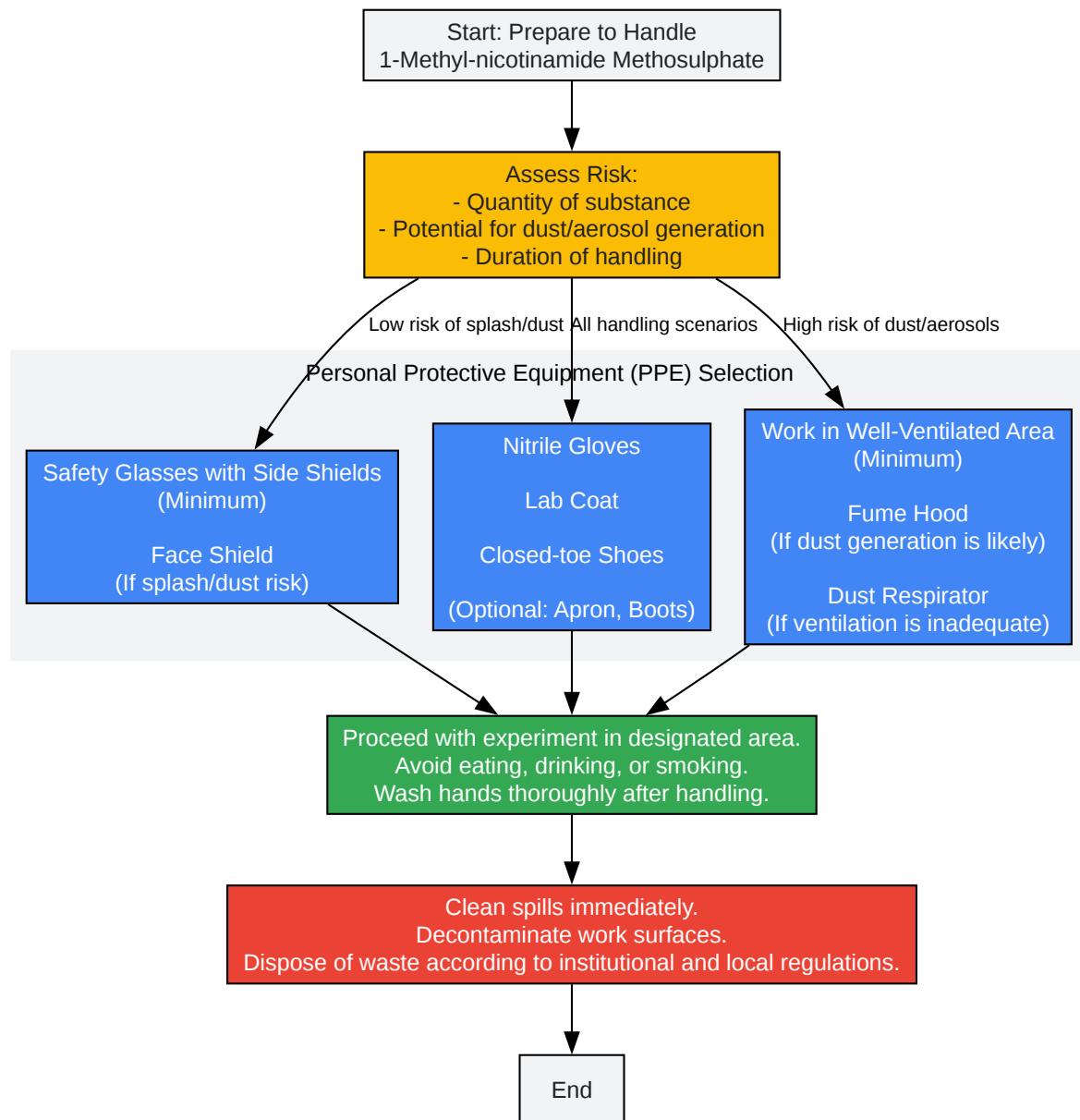
Quantitative Data Summary

While no specific occupational exposure limits were found for **1-Methyl-nicotinamide Methosulphate**, the following table summarizes the key hazard statements for the related compound, N-Methylnicotinamide.

Hazard Statement	Classification	Precautionary Statement
H315: Causes skin irritation	Skin Irritation 2	<p>P264: Wash hands and face thoroughly after handling.</p> <p>P280: Wear protective gloves, eye protection. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice or attention.</p> <p>P362+P364: Take off contaminated clothing and wash it before reuse.</p>
H319: Causes serious eye irritation	Eye Irritation 2A	<p>P280: Wear protective gloves, eye protection.</p> <p>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice or attention.</p>
H335: May cause respiratory irritation	STOT SE 3	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring safety when handling **1-Methyl-nicotinamide Methosulphate**.

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Caption: Workflow for Safe Handling of **1-Methyl-nicotinamide Methosulphate**.

Disposal Plan

Proper disposal of **1-Methyl-nicotinamide Methosulphate** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

Step-by-Step Disposal Procedure:

- Collection:
 - Collect waste material, including any unused product and contaminated disposable PPE (e.g., gloves), in a clearly labeled, sealed container.
 - For spills, sweep up the solid material, taking care not to create dust, and place it in a designated waste container.
- Labeling:
 - Label the waste container clearly with the chemical name ("Waste **1-Methyl-nicotinamide Methosulphate**") and any relevant hazard symbols.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials, pending disposal.
- Disposal Method:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.[\[2\]](#) [\[3\]](#)[\[4\]](#)
 - It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.
 - Always adhere to all federal, state, and local environmental regulations regarding chemical waste disposal. Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)

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